

# Dihydroabikoviromycin: A Technical Guide on its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Dihydroabikoviromycin*

Cat. No.: *B15566434*

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## Introduction

**Dihydroabikoviromycin**, a secondary metabolite produced by *Streptomyces anulatus*, has garnered attention in the scientific community for its notable biological activities. This technical guide provides a comprehensive overview of its chemical properties, and details its mechanisms of action as a genotoxic agent and a polyketide synthase inhibitor. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

## Chemical Properties

**Dihydroabikoviromycin** is a piperidine alkaloid derivative. While extensive experimental data on its physical properties are not widely published, its fundamental chemical characteristics have been identified.

Property	Value	Source
CAS Number	38704-36-8	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	[2]
Molecular Weight	163.22 g/mol	[2]
Chemical Structure	A derivative of Abikoviromycin (CAS 31774-33-1)	[3][4][5]

Further experimental determination of properties such as melting point, boiling point, and solubility in various solvents is recommended for comprehensive characterization.

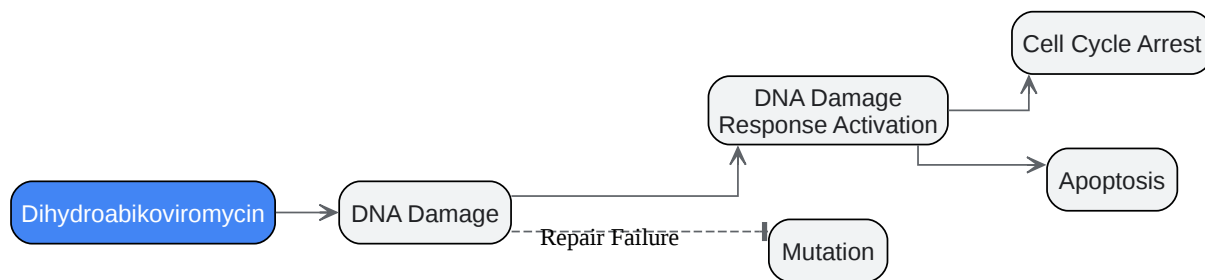
## Biological Activity and Signaling Pathways

**Dihydroabikoviromycin** exhibits significant biological effects, primarily through two distinct mechanisms: genotoxicity and inhibition of polyketide synthase.

### Genotoxicity

Studies have demonstrated that **Dihydroabikoviromycin** possesses genotoxic properties, indicating its ability to damage DNA. This activity has been evaluated through a battery of standard toxicological assays.[6] The genotoxic effects suggest that the compound may induce mutations and potentially act as a carcinogen.

The proposed mechanism of genotoxicity involves the induction of DNA lesions, which in turn triggers cellular DNA damage response pathways. This can lead to cell cycle arrest, apoptosis, or the fixation of mutations if the damage is not properly repaired.



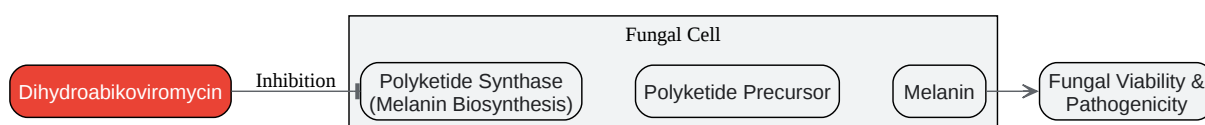
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Caption: Proposed pathway of **Dihydroabikoviromycin**-induced genotoxicity.

## Inhibition of Polyketide Synthase

**Dihydroabikoviromycin** has been identified as an inhibitor of polyketide synthase (PKS), specifically the enzyme involved in melanin biosynthesis in the fungus *Colletotrichum lagenarium*.<sup>[2]</sup> Polyketides are a diverse class of natural products with a wide range of biological activities. By inhibiting PKS, **Dihydroabikoviromycin** can disrupt the production of essential metabolites in susceptible organisms.

This inhibitory action makes **Dihydroabikoviromycin** a subject of interest for the development of antifungal agents. The disruption of melanin biosynthesis, for instance, can render pathogenic fungi more susceptible to host immune defenses.



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